

Solubility Profile of Acid Red 336: A Technical Guide

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Compound of Interest

Compound Name: Acid Red 336

CAS No.: 12239-11-1

Cat. No.: B1172030

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This technical guide provides a comprehensive overview of the solubility characteristics of **Acid Red 336**, a synthetic azo dye. The document details its solubility in various solvents, outlines a robust experimental protocol for solubility determination, and discusses key factors influencing its dissolution.

Quantitative Solubility Data

The solubility of **Acid Red 336** is a critical parameter for its application in various fields, including as a coloring agent in pharmaceuticals and cosmetics. The following table summarizes the available quantitative and qualitative solubility data for **Acid Red 336** in different solvents.

Solvent	Temperature (°C)	Solubility	Units	Notes
Water	90	30 - 80 ^[1]	g/L	Excellent solubility. Solubility is pH-dependent. ^[1]
Ethanol	Not Specified	Moderate ^[1]	-	The substance is qualitatively described as soluble in ethanol.
Concentrated H ₂ SO ₄	Not Specified	Soluble	-	Forms a dark blue solution.
Diluted H ₂ SO ₄	Not Specified	Soluble	-	Results in a red wine colored solution.
1M HCl	Not Specified	Soluble	-	Produces a reddish-brown solution.
1M NaOH	Not Specified	Soluble	-	Forms a "red sauce" colored solution.

Factors Influencing Solubility

The solubility of acid dyes such as **Acid Red 336** is not solely dependent on the solvent but is also significantly influenced by the physicochemical conditions of the medium.

- pH: The pH of the aqueous solution plays a crucial role. The solubility of **Acid Red 336** is enhanced in neutral to weakly alkaline conditions due to the ionization of its sulfonate groups.^[1] In acidic conditions, the protonation of the amino groups can also affect solubility. Staining with acid dyes is generally stronger and more rapid in more acidic solutions.^[2]

- **Temperature:** For many dyes, solubility increases with temperature. As indicated in the table, the aqueous solubility of **Acid Red 336** is provided at an elevated temperature. Increasing the temperature of the dyeing bath can also promote the swelling of fibers, which aids in the diffusion of the dye.[3]
- **Electrolytes:** The presence of electrolytes can either increase or decrease the solubility of acid dyes, depending on the pH. In a dyeing bath with a pH below the isoelectric point of a fiber like wool, the addition of an electrolyte can retard dyeing. Conversely, at a pH above the isoelectric point, electrolytes can promote dyeing.[3]
- **Molecular Structure:** The inherent molecular structure of the dye, including its molecular weight and the number of sulfonic acid groups, is a primary determinant of its solubility.[4]

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The following protocol details a reliable method for determining the solubility of **Acid Red 336** in a given solvent using the shake-flask method coupled with UV-Vis spectrophotometry for concentration analysis.[5]

3.1. Principle

An excess amount of the dye is equilibrated with the solvent of interest at a constant temperature. After reaching saturation, the undissolved solid is removed, and the concentration of the dissolved dye in the supernatant is quantified using a UV-Vis spectrophotometer and a pre-established calibration curve.

3.2. Materials and Equipment

- **Acid Red 336**
- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance
- Volumetric flasks

- Pipettes
- Thermostatic shaker bath
- Centrifuge
- Syringe filters (0.45 μm)
- UV-Vis spectrophotometer
- Cuvettes

3.3. Procedure

Part A: Preparation of Calibration Curve

- **Prepare a Stock Solution:** Accurately weigh a precise amount of **Acid Red 336** and dissolve it in a known volume of the solvent in a volumetric flask to create a stock solution of known concentration (e.g., 1000 mg/L).
- **Prepare Standard Solutions:** Perform serial dilutions of the stock solution to prepare a series of at least five standard solutions with decreasing concentrations.
- **Measure Absorbance:** Determine the wavelength of maximum absorbance (λ_{max}) for **Acid Red 336** in the chosen solvent by scanning the spectrum of one of the standard solutions. Measure the absorbance of each standard solution at this λ_{max} .
- **Plot Calibration Curve:** Plot a graph of absorbance versus concentration for the standard solutions. The resulting plot should be linear and follow Beer-Lambert's law. Determine the equation of the line ($y = mx + c$).

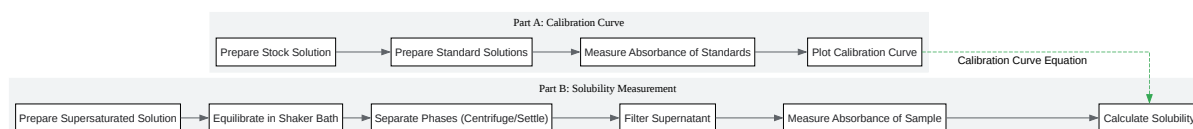
Part B: Equilibration and Measurement

- **Prepare Supersaturated Solution:** Add an excess amount of **Acid Red 336** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The excess solid should be clearly visible.

- **Equilibration:** Place the container in a thermostatic shaker bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium solubility is reached.
- **Phase Separation:** After the equilibration period, cease agitation and allow the undissolved solid to settle. To ensure complete separation of the solid and liquid phases, centrifuge the sample at the same temperature.
- **Filtration:** Carefully withdraw an aliquot of the clear supernatant and filter it through a syringe filter to remove any remaining solid particles.
- **Dilution:** If necessary, accurately dilute the filtered saturated solution with the solvent to ensure the absorbance reading falls within the linear range of the calibration curve. Record the dilution factor.
- **Absorbance Measurement:** Measure the absorbance of the diluted (or undiluted) saturated solution at the predetermined λ_{max} .
- **Calculation:** Use the equation from the calibration curve to calculate the concentration of **Acid Red 336** in the measured sample. Multiply this concentration by the dilution factor (if any) to determine the solubility of **Acid Red 336** in the solvent at the specified temperature.

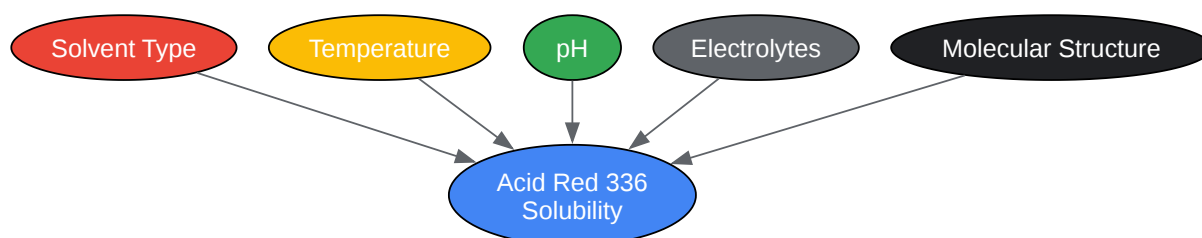
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the conceptual relationship of factors influencing dye solubility.



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Caption: Experimental workflow for determining the solubility of **Acid Red 336**.



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Caption: Key factors influencing the solubility of **Acid Red 336**.

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